

Diethyl Phosphate-d10: A Technical Guide to Isotopic Purity and Enrichment

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Compound of Interest

Compound Name: Diethyl phosphate-d10-1

Cat. No.: B12389453

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the isotopic purity and enrichment of Diethyl Phosphate-d10 (DEP-d10), a deuterated analogue of the organophosphate metabolite, diethyl phosphate. This document is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds as internal standards in quantitative mass spectrometry-based analyses.

Introduction

Diethyl phosphate-d10 is a critical internal standard for the accurate quantification of diethyl phosphate in biological matrices. As a metabolite of numerous organophosphorus pesticides, the precise measurement of diethyl phosphate is essential for toxicological studies and human exposure monitoring. The use of a stable isotope-labeled internal standard like DEP-d10, which co-elutes with the analyte but is distinguishable by mass, corrects for matrix effects and variations in sample preparation and instrument response, thereby ensuring the reliability of analytical data. This guide details the isotopic purity and enrichment of commercially available DEP-d10, alongside methodologies for its synthesis and analysis.

Isotopic Purity and Enrichment Data

The isotopic purity of Diethyl Phosphate-d10 is a critical parameter that defines its suitability as an internal standard. High isotopic enrichment minimizes signal overlap with the unlabeled

analyte, enhancing analytical sensitivity and accuracy. The data presented below is compiled from commercially available sources.

Parameter	Specification	Supplier/Source
Isotopic Enrichment	99 atom % D	CDN Isotopes
Chemical Purity	97%	CDN Isotopes (for precursor Diethyl-d10 Chlorophosphate)
Purity	99.70%	MedChemExpress

Note: The purity value from MedChemExpress does not explicitly differentiate between chemical and isotopic purity.

Experimental Protocols

Synthesis of Diethyl Phosphate-d10

A plausible synthetic route to Diethyl Phosphate-d10 involves the use of deuterated starting materials in established phosphorylation reactions. The following protocol is adapted from general methods for the synthesis of dialkyl phosphates.

Reaction Scheme:

A common method for synthesizing dialkyl phosphates is the reaction of a dialkyl phosphite with an oxidizing agent, or the phosphorylation of an alcohol. For DEP-d10, the synthesis would logically start from ethanol-d6. A likely precursor is diethyl-d10 chlorophosphate.

Materials:

- Ethanol-d6 (C2D5OD)
- Phosphorus oxychloride (POCl3) or other suitable phosphorylating agent
- Pyridine or other suitable base
- Anhydrous diethyl ether or other suitable solvent

- Water (H₂O)

Procedure:

- Formation of Diethyl-d₁₀ Chlorophosphate: In a flame-dried reaction vessel under an inert atmosphere (e.g., argon or nitrogen), dissolve ethanol-d₆ in an anhydrous solvent such as diethyl ether. Cool the solution in an ice bath.
- Slowly add phosphorus oxychloride to the cooled solution while stirring. The reaction is exothermic and should be controlled carefully.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours to ensure complete reaction.
- The resulting diethyl-d₁₀ chlorophosphate can be purified by distillation under reduced pressure.
- Hydrolysis to Diethyl Phosphate-d₁₀: Carefully add the purified diethyl-d₁₀ chlorophosphate to a stirred mixture of water and a suitable solvent (e.g., diethyl ether) at a controlled temperature.
- The reaction mixture is then stirred until the hydrolysis is complete.
- The organic layer is separated, and the aqueous layer is extracted with the organic solvent.
- The combined organic extracts are dried over a suitable drying agent (e.g., anhydrous sodium sulfate), filtered, and the solvent is removed under reduced pressure to yield Diethyl Phosphate-d₁₀.

Determination of Isotopic Purity and Enrichment by Mass Spectrometry

High-resolution mass spectrometry is the primary technique for determining the isotopic purity and enrichment of labeled compounds.

Instrumentation:

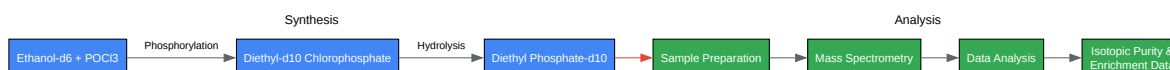
- High-Resolution Mass Spectrometer (e.g., Time-of-Flight (TOF) or Orbitrap) coupled to a suitable chromatographic system (e.g., Gas Chromatography (GC) or Liquid Chromatography (LC)).

Procedure:

- Sample Preparation: Prepare a dilute solution of the Diethyl Phosphate-d10 in a suitable volatile solvent.
- Mass Spectrometric Analysis: Infuse the sample directly or inject it into the chromatographic system coupled to the mass spectrometer. Acquire the mass spectrum in the appropriate mass range.
- Data Analysis:
 - Identify the molecular ion cluster of Diethyl Phosphate-d10.
 - Measure the ion intensities for the monoisotopic peak (d10) and the peaks corresponding to lower deuteration levels (d9, d8, etc.).
 - The isotopic enrichment is calculated as the percentage of the d10 isotopologue relative to the sum of all isotopologues.
 - $$\text{Isotopic Purity (\%)} = \left[\frac{\text{Intensity(d10)}}{\text{Intensity(d10)} + \text{Intensity(d9)} + \text{Intensity(d8)} + \dots} \right] \times 100$$

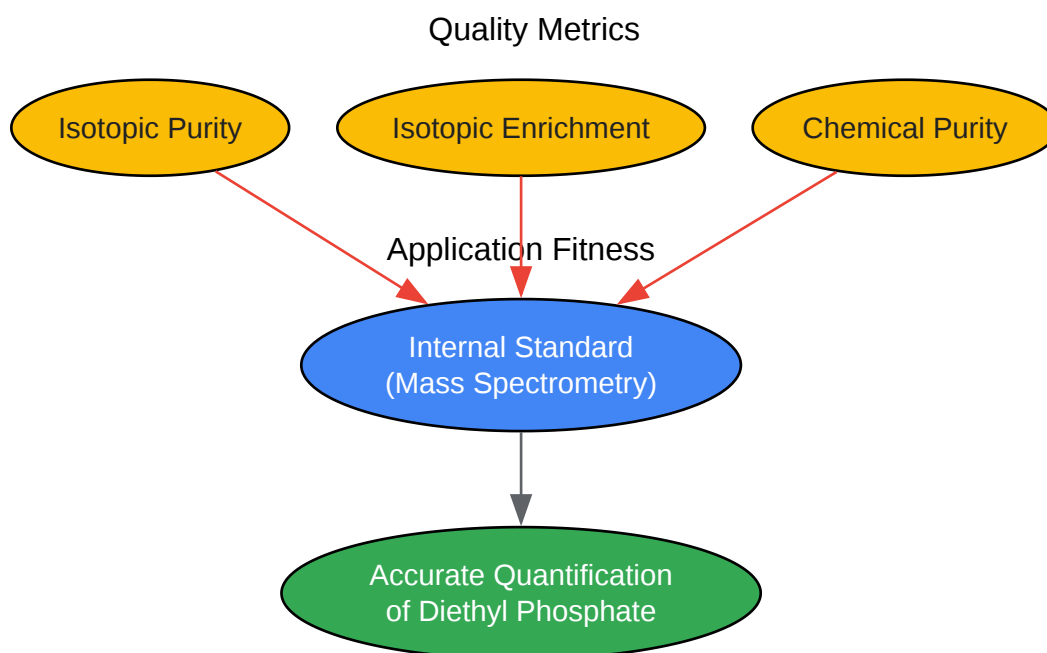
Visualizations

The following diagrams illustrate the key processes involved in the synthesis and analysis of Diethyl Phosphate-d10.



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Caption: Experimental workflow for the synthesis and analysis of Diethyl Phosphate-d10.



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Caption: Relationship between quality metrics and application suitability of DEP-d10.

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